

Standard operating procedure for handling 8-Bromo-3-nitroquinoline-2,4-diol

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Compound of Interest

Compound Name: 8-Bromo-3-nitroquinoline-2,4-diol

Cat. No.: B1524904

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Application Notes and Protocols for 8-Bromo-3-nitroquinoline-2,4-diol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide to the handling, application, and potential synthesis of **8-Bromo-3-nitroquinoline-2,4-diol**. As a novel quinoline derivative, this compound holds potential for investigation in various research and drug development programs, particularly those targeting pathways where quinoline scaffolds have shown activity, such as anticancer and antimicrobial research.^{[1][2][3]} Given the limited direct literature on this specific molecule, this guide synthesizes data from structurally analogous compounds to provide a robust framework for its safe and effective use. The protocols herein are designed with self-validating principles and are grounded in established chemical and safety practices.

Introduction: The Quinoline Scaffold in Drug Discovery

Quinoline and its derivatives are privileged heterocyclic structures in medicinal chemistry, forming the core of numerous therapeutic agents.^[1] Their biological activities are diverse, spanning antimalarial, antibacterial, anticancer, and anti-inflammatory applications. The introduction of a bromine atom and a nitro group, as in **8-Bromo-3-nitroquinoline-2,4-diol**,

can significantly modulate the electronic and steric properties of the quinoline ring, potentially leading to novel biological activities and target interactions. Specifically, brominated quinolines have demonstrated potent antiproliferative activity against various cancer cell lines.^{[1][4]} The diol functionality may enhance solubility and provide additional points for metabolic interaction or further chemical modification.

Physicochemical Properties and Characterization

Direct experimental data for **8-Bromo-3-nitroquinoline-2,4-diol** is not widely available. However, based on its structure and data from related compounds, the following properties can be anticipated.

Property	Anticipated Value/Characteristic	Rationale / Comparative Compounds
Molecular Formula	<chem>C9H5BrN2O4</chem>	From structure
Molecular Weight	285.05 g/mol	From structure
Appearance	Likely a yellow to brown crystalline solid	Nitro-aromatic compounds are often colored.
Melting Point	Expected to be relatively high (>200 °C)	Similar quinoline diols and nitro compounds have high melting points.
Solubility	Sparingly soluble in water, soluble in polar organic solvents (DMSO, DMF)	The diol group may increase water solubility compared to non-hydroxylated analogs.

Characterization: Standard analytical techniques such as ¹H NMR, ¹³C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy should be employed to confirm the identity and purity of the compound.

Health and Safety Precautions: A Comprehensive Approach

Given the presence of bromo and nitro functional groups on a quinoline core, **8-Bromo-3-nitroquinoline-2,4-diol** must be handled with extreme caution as a potentially hazardous substance. The following precautions are derived from safety data for structurally similar compounds.[5][6]

Hazard Identification and Personal Protective Equipment (PPE)

Potential Hazards:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[5][6][7]
- Skin and Eye Damage: Causes skin irritation and is expected to cause serious eye damage. [5][6][8]
- Respiratory Irritation: May cause respiratory irritation upon inhalation of dust.[5][6]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[5]

Mandatory Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are essential.[5]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile).[5]
- Respiratory Protection: A NIOSH-approved respirator with a particulate filter is required when handling the solid, especially if dust can be generated.[5]
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory.[5]

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water while removing contaminated clothing. Seek medical attention.[5][6]

- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][6]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[5][6]

Storage and Handling

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Keep away from incompatible materials such as strong oxidizing agents, reducing agents, acids, and alkalis.[5]
- All handling of the solid compound should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Ground all equipment containing the material to prevent static discharge.[5]

Disposal

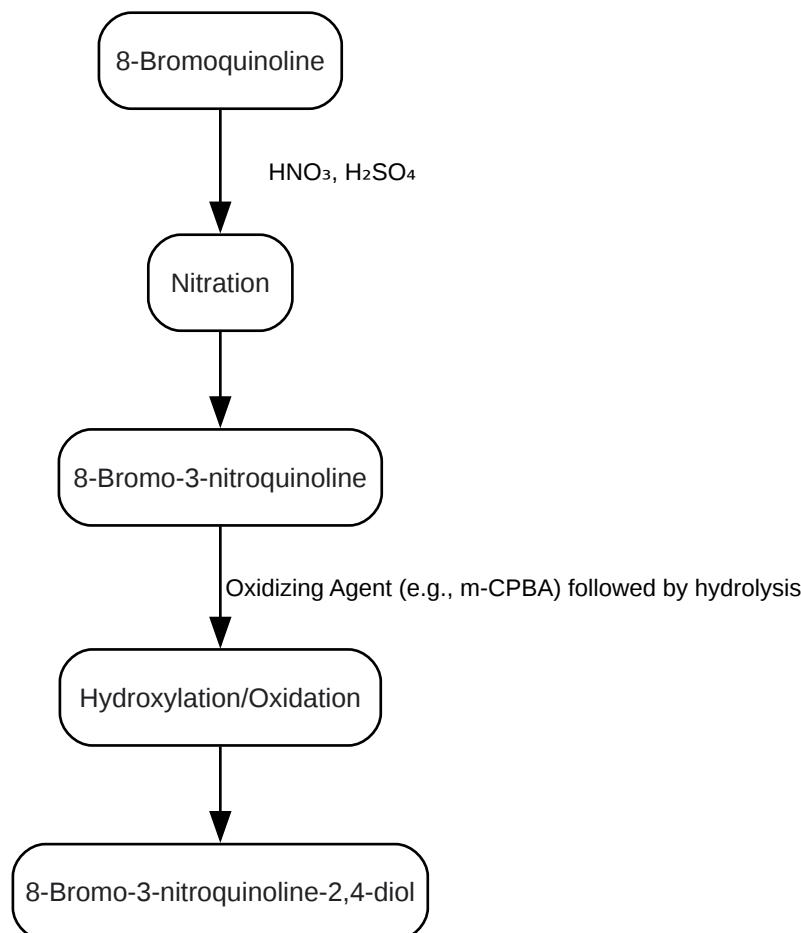
Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. This compound is very toxic to aquatic organisms, so prevent its release into the environment.[5]

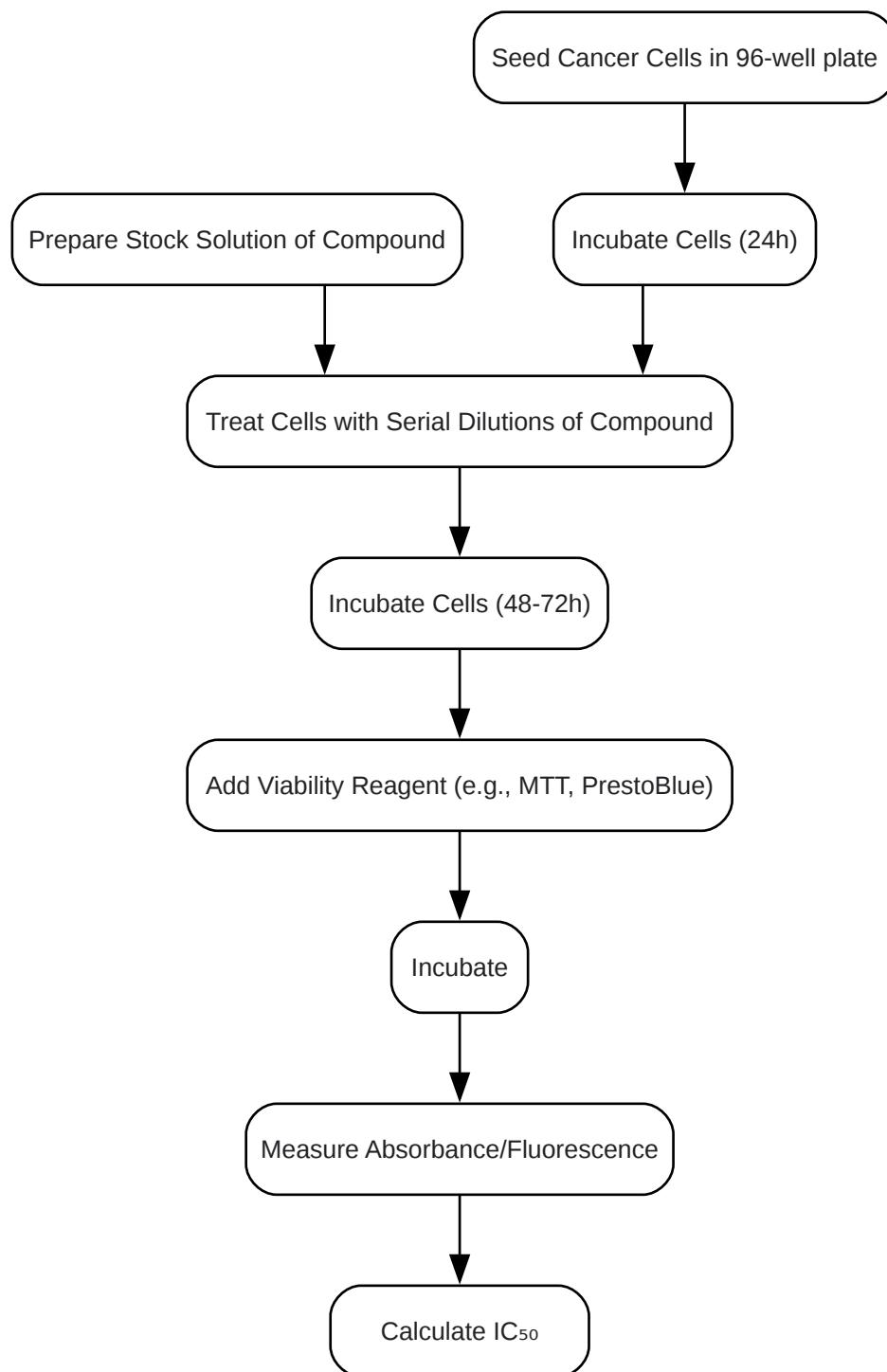
Experimental Protocols

Proposed Synthesis of 8-Bromo-3-nitroquinoline-2,4-diol

The synthesis of this compound is not explicitly detailed in the available literature. However, a plausible synthetic route can be devised based on established quinoline chemistry.[1][9][10] The following is a proposed, multi-step synthesis that should be performed by experienced synthetic chemists.

Workflow for Proposed Synthesis:





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- To cite this document: BenchChem. [Standard operating procedure for handling 8-Bromo-3-nitroquinoline-2,4-diol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1524904#standard-operating-procedure-for-handling-8-bromo-3-nitroquinoline-2-4-diol]

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